

physical properties of N,N,N',N'-tetramethylphosphorodiamidous chloride

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Compound of Interest

Compound Name: *Bis(dimethylamino)chlorophosphine*

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Technical Guide: N,N,N',N'-Tetramethylphosphorodiamidous Chloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N,N',N'-tetramethylphosphorodiamidous chloride, also known by other names such as **bis(dimethylamino)chlorophosphine**, is a reactive organophosphorus compound. It serves as a crucial reagent in synthetic chemistry, primarily in the formation of phosphoramidites, which are fundamental building blocks in the automated synthesis of oligonucleotides. Its high reactivity is attributed to the electrophilic nature of the phosphorus center, which readily undergoes nucleophilic substitution. This guide provides an in-depth overview of its core physical properties, the experimental methodologies for their determination, and its application in chemical synthesis.

Core Physical Properties

The physical characteristics of N,N,N',N'-tetramethylphosphorodiamidous chloride are essential for its handling, application in synthesis, and for purification processes. The following table summarizes its key quantitative physical properties.

Property	Value	Unit	CAS Number
Molecular Formula	C4H12ClN2P	-	3348-44-5
Molecular Weight	154.58	g/mol	3348-44-5
Density	1.060 (at 25 °C)	g/cm ³	3348-44-5
Boiling Point	149	°C	3348-44-5
Refractive Index	1.500 (at 20 °C, D line)	-	3348-44-5
Flash Point	76	°C	3348-44-5
LogP	1.11	-	3348-44-5
Topological Polar Surface Area	6.5	Å ²	3348-44-5

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is paramount for the characterization of chemical compounds. Below are detailed methodologies for measuring the key physical properties of liquid reagents like N,N,N',N'-tetramethylphosphorodiamidous chloride.

Determination of Boiling Point (Micro-Reflux Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, a micro-reflux method is suitable.[\[1\]](#)

- Apparatus: A small test tube (e.g., 150mm diameter), a thermometer or thermocouple, a heating block or oil bath, a magnetic stirrer, and a small magnetic stir bar.
- Procedure:
 - Approximately 0.5 mL of the liquid sample is placed in the test tube with a small magnetic stir bar.[\[1\]](#)

- The test tube is securely clamped within the heating block or oil bath on a hot plate stirrer.
[\[1\]](#)
- The thermometer is positioned so that its bulb is about 1 cm above the liquid's surface.[\[1\]](#)
- The sample is gently stirred and heated.
- The boiling point is the stable temperature at which the liquid is observed to be boiling and its vapor is condensing on the walls of the test tube at the level of the thermometer bulb (refluxing).[\[1\]](#) This temperature should be recorded along with the barometric pressure.[\[2\]](#)

Determination of Density (Pycnometer Method)

Density is the mass of a substance per unit volume. A pycnometer (or specific gravity bottle) provides a precise method for determining the density of a liquid.

- Apparatus: A pycnometer of a known volume, a high-precision analytical balance, and a thermostatically controlled water bath.
- Procedure:
 - The empty, clean, and dry pycnometer is weighed.
 - The pycnometer is filled with the liquid sample, ensuring no air bubbles are present, and the stopper is inserted. Excess liquid that overflows is carefully wiped away.
 - The filled pycnometer is placed in a thermostatic water bath to bring the liquid to the desired temperature (e.g., 25 °C).
 - The pycnometer is removed from the bath, wiped dry, and weighed again.
 - The density is calculated using the formula: Density = (mass of liquid) / (volume of pycnometer). The mass of the liquid is the difference between the mass of the filled and empty pycnometer.

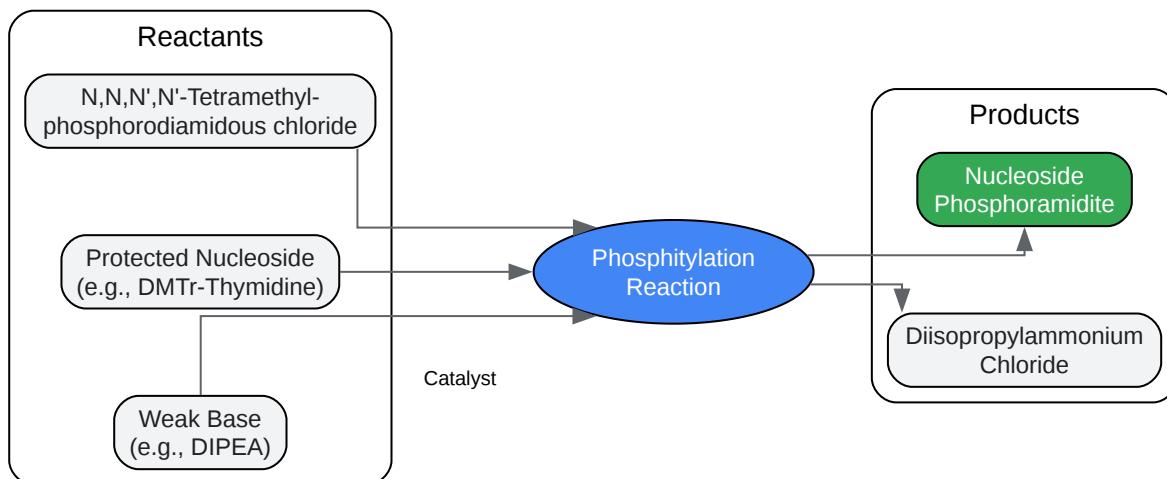
Determination of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how light propagates through a medium. The Abbe refractometer is a common instrument for its measurement.[3]

- Apparatus: An Abbe refractometer, a constant temperature water bath connected to the refractometer, a light source (typically a sodium lamp for the D line), and a dropper.
- Procedure:
 - The refractometer is calibrated using a standard liquid of known refractive index.
 - The prism surfaces of the refractometer are cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry.
 - A few drops of the liquid sample are placed on the lower prism using a dropper.
 - The prisms are closed and locked. The connected water bath should be set to the desired temperature (e.g., 20 °C).
 - The light source is positioned, and while looking through the eyepiece, the handwheel is adjusted until the field of view is divided into a light and a dark section.
 - The compensator knob is turned to eliminate any color fringe at the boundary, making the dividing line sharp.
 - The handwheel is adjusted to center the sharp dividing line on the crosshairs.
 - The refractive index is read from the instrument's scale.

Synthetic Applications and Workflow

N,N,N',N'-tetramethylphosphorodiamidous chloride is a key phosphorylating agent, most notably used in the synthesis of nucleoside phosphoramidites. These phosphoramidites are the activated monomers used in automated solid-phase oligonucleotide synthesis. The workflow involves the reaction of the phosphorodiamidous chloride with a protected nucleoside in the presence of a weak base.



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Caption: Workflow for nucleoside phosphoramidite synthesis.

The reaction of N,N,N',N'-tetramethylphosphorodiamidous chloride with an alcohol, such as a protected nucleoside, proceeds via nucleophilic attack of the hydroxyl group on the phosphorus atom, displacing the chloride. This forms a stable phosphoramidite product, which can then be used in the next step of oligonucleotide synthesis.^{[4][5]} The use of a non-nucleophilic base is crucial to neutralize the HCl generated during the reaction.^[4]

Conclusion

N,N,N',N'-tetramethylphosphorodiamidous chloride is a valuable reagent with well-defined physical properties that are critical for its effective use in organic synthesis. Its primary application as a phosphitylating agent in the production of phosphoramidites underscores its importance in the fields of drug development and molecular biology. The methodologies and data presented in this guide offer a comprehensive resource for researchers and scientists working with this compound.

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- To cite this document: BenchChem. [physical properties of N,N,N',N'-tetramethylphosphorodiamidous chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582491#physical-properties-of-n-n-n-n-tetramethylphosphorodiamidous-chloride]

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